

# An In-Depth Technical Guide to the Molecular Weight of Isovaleric Acid-d7

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## Compound of Interest

Compound Name: Isovaleric acid-d7

Cat. No.: B12402204

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This technical guide provides a comprehensive overview of the molecular weight of **Isovaleric acid-d7**, a deuterated isotopologue of isovaleric acid. It is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their studies. This document presents key quantitative data, detailed experimental methodologies for molecular weight determination, and a visual representation of the analytical workflow.

## Core Data Presentation

The incorporation of deuterium atoms into the isovaleric acid molecule results in a predictable increase in its molecular weight. The following table summarizes the key molecular properties of both the unlabeled and deuterated forms of isovaleric acid.

Property	Isovaleric Acid	Isovaleric Acid-d7
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub> [1][2][3][4]	C <sub>5</sub> H <sub>3</sub> D <sub>7</sub> O <sub>2</sub> [5]
Molecular Weight	102.13 g/mol [1][2][3][4][6][7]	109.17 g/mol [5]
Isotopic Enrichment	Not Applicable	7 Deuterium atoms

## Experimental Protocols for Molecular Weight Determination

The molecular weight of **Isovaleric acid-d7** is typically determined using mass spectrometry, a powerful analytical technique that measures the mass-to-charge ratio of ionized molecules.<sup>[1]</sup><sup>[5]</sup> The following is a generalized protocol for the analysis of a small deuterated molecule like **Isovaleric acid-d7**.

Objective: To determine the molecular weight of **Isovaleric acid-d7** with high precision.

Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Quadrupole Time-of-Flight (Q-TOF) instrument, equipped with an electrospray ionization (ESI) source.

Materials:

- **Isovaleric acid-d7** sample
- High-purity solvents (e.g., methanol, acetonitrile, water)
- Volumetric flasks and pipettes
- 2 mL mass spectrometry vials with septa caps
- Syringe filters (0.22 µm)

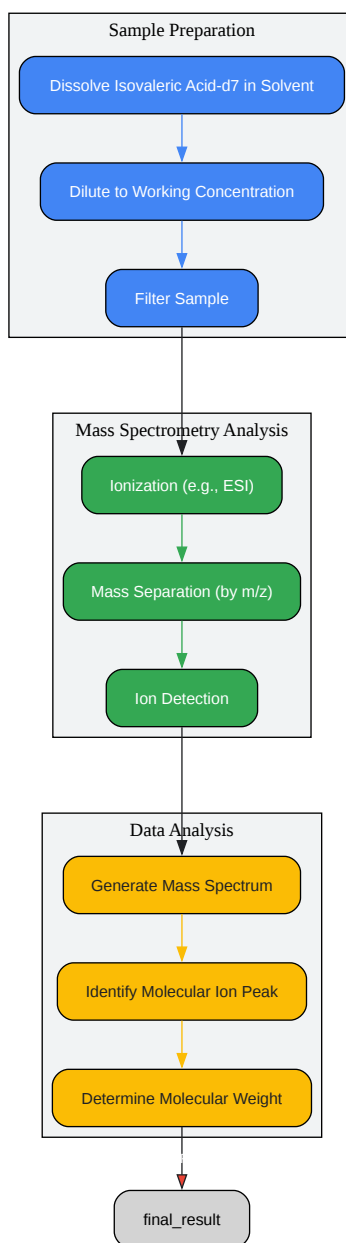
Procedure:

- Sample Preparation:
  1. Accurately weigh a small amount of the **Isovaleric acid-d7** standard.
  2. Dissolve the sample in a suitable solvent, such as methanol or acetonitrile, to a stock concentration of approximately 1 mg/mL.
  3. Perform a serial dilution of the stock solution to a final concentration suitable for mass spectrometry analysis, typically in the range of 1-10 µg/mL. The final solvent composition should be compatible with the mobile phase used for analysis.
  4. If any particulate matter is observed, filter the final solution through a 0.22 µm syringe filter into a clean mass spectrometry vial.

- Instrument Setup and Calibration:
  1. Prepare the mass spectrometer according to the manufacturer's instructions.
  2. Calibrate the instrument using a known calibration standard appropriate for the mass range of the analyte. This ensures high mass accuracy.
  3. Set the ESI source parameters. For a small molecule like isovaleric acid, negative ion mode is often suitable for detecting the deprotonated molecule  $[M-H]^-$ . Key parameters to optimize include capillary voltage, cone voltage, desolvation gas flow, and temperature.
- Data Acquisition:
  1. Introduce the prepared sample into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.
  2. Acquire the mass spectrum over a relevant mass range (e.g.,  $m/z$  50-200).
  3. The data system will record the relative abundance of ions at different mass-to-charge ratios.
- Data Analysis:
  1. Examine the resulting mass spectrum to identify the molecular ion peak. For **Isovaleric acid-d7** in negative ion mode, this will correspond to the  $[M-D]^-$  or  $[M-H]^-$  ion.
  2. The position of this peak on the  $m/z$  axis will provide the mass-to-charge ratio of the ion.
  3. Calculate the neutral molecular weight from the observed  $m/z$  value, taking into account the mass of the electron and any adducts or losses (e.g., the mass of a proton or deuteron).
  4. The presence of seven deuterium atoms will result in a mass shift of approximately 7 Da compared to the unlabeled isovaleric acid.

## Mandatory Visualization

The following diagram illustrates the general workflow for determining the molecular weight of **Isovaleric acid-d7** using mass spectrometry.



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## Workflow for Molecular Weight Determination

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